

Technical Guide: Methyl 4-(dimethylamino)-2-hydroxybenzoate (MDHS) Performance Assessment[1]

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Compound of Interest

Compound Name: *Methyl 4-(dimethylamino)-2-hydroxybenzoate*
CAS No.: 27559-59-7
Cat. No.: B1321184

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Executive Summary & Mechanism of Action

Methyl 4-(dimethylamino)-2-hydroxybenzoate is a dual-mechanism fluorophore.[1] It combines the solvatochromic properties of a push-pull system (dimethylamino donor + ester acceptor) with the photophysical stability of an ESIPT core.

The ESIPT Advantage

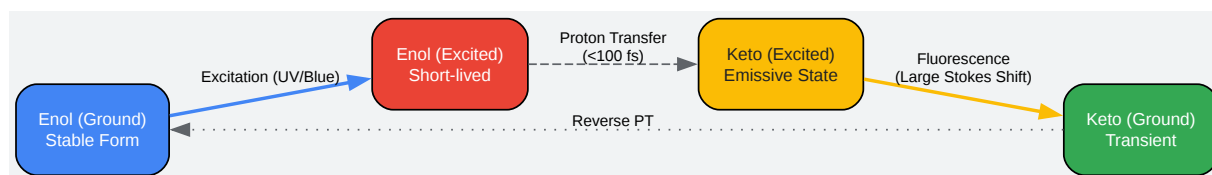
Standard commercial dyes like Prodan or Fluorescein emit from the same tautomeric form they absorb in, leading to small Stokes shifts (typically 20–50 nm). This results in self-quenching and inner-filter effects at high concentrations.[1]

In contrast, MDHS undergoes a structural transformation in the excited state:

- Excitation: The ground-state Enol (E) form absorbs a photon.[1]

- Proton Transfer: The acidity of the hydroxyl group increases, and the basicity of the carbonyl oxygen increases. A proton transfers ultrafast (<100 fs) across the intramolecular hydrogen bond.[1]
- Emission: The molecule relaxes from the Keto (K)* excited state, emitting a photon at a significantly longer wavelength (Red-shifted).[1]
- Reset: The molecule returns to the Ground Keto (K) state and instantly back-transfers the proton to the Enol (E) form.

Diagram: ESIPT Photophysical Cycle



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Caption: The four-level photophysical cycle of MDHS. Energy is absorbed by the Enol form but emitted by the Keto form, generating a massive Stokes shift.

Performance Comparison: MDHS vs. Commercial Standards

The following analysis compares MDHS against Prodan (standard for polarity sensing) and Nile Red (standard for lipid staining).

Comparative Data Table

Feature	MDHS (This Product)	Prodan (Commercial Std)	Nile Red (Commercial Std)
Primary Mechanism	ESIPT + ICT	ICT (Intramolecular Charge Transfer)	TICT (Twisted ICT)
Stokes Shift	Massive (~80–120 nm)	Moderate (~40–60 nm)	Moderate (~40 nm)
Self-Quenching	Negligible (due to large shift)	High (requires low conc.) [1]	Moderate
Solvent Sensitivity	Dual-Emission (Enol/Keto ratio)	Shift in λ_{max} only	Shift in λ_{max} only
H-Bond Sensitivity	Extreme (Disrupts ESIPT)	Moderate	Low
Photostability	High (Rapid proton return)	Moderate (Bleaches over time)	Low (Bleaches in polar solvents)
Excitation Range	UV to Blue (~340–380 nm)	UV (~360 nm)	Green (~530 nm)

Critical Analysis

- **Signal-to-Noise Ratio:** MDHS offers superior signal-to-noise in dense labeling applications.[\[1\]](#) Because the emission (orange/red) is spectrally separated from the absorption (UV/blue) by over 100 nm, there is zero re-absorption of the emitted light.[\[2\]](#) Prodan signals often overlap with their own absorption tail.[\[1\]](#)
- **Ratiometric Sensing:** MDHS is a "self-calibrating" probe.[\[1\]](#) In non-polar environments (e.g., lipid core), ESIPT is efficient (strong Keto emission). In polar/protic solvents (e.g., water), hydrogen bonding with the solvent blocks the intramolecular transfer, forcing emission from the Enol form (blue).
 - **Result:** You can measure the Blue/Orange ratio to determine local polarity, independent of dye concentration. Prodan only offers an intensity/wavelength shift, which is concentration-dependent.[\[1\]](#)

Experimental Protocols

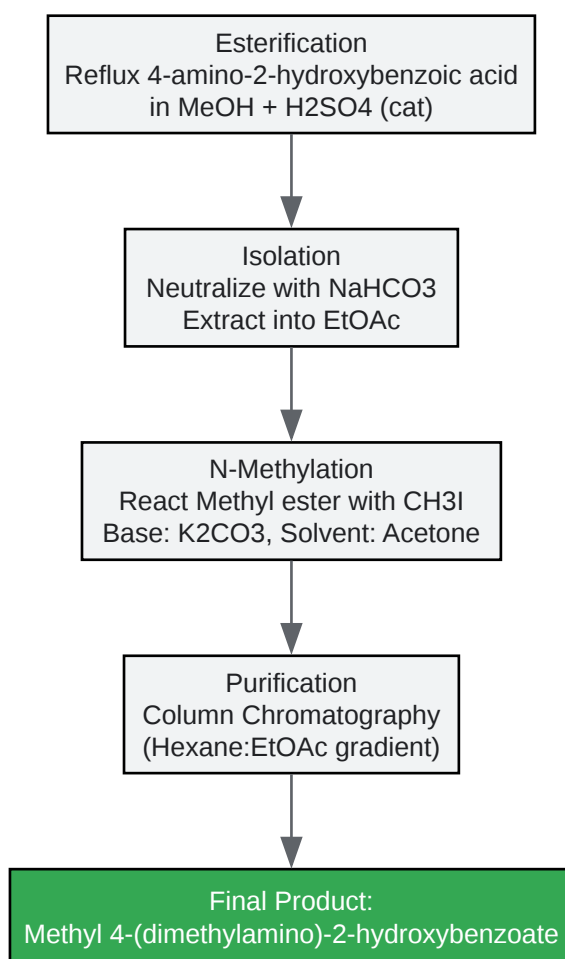
Protocol A: Synthesis of Methyl 4-(dimethylamino)-2-hydroxybenzoate

Note: This protocol assumes starting from the commercially available 4-aminosalicylic acid.[\[1\]](#)

Reagents:

- 4-Aminosalicylic acid (PAS)[\[1\]](#)
- Methanol (Anhydrous)[\[1\]](#)
- Sulfuric Acid (H_2SO_4 , conc.)[\[1\]](#)
- Methyl Iodide (CH_3I) or Dimethyl Sulfate[\[1\]](#)
- Potassium Carbonate (K_2CO_3)[\[1\]](#)

Workflow Diagram:



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Caption: Step-by-step synthetic route converting 4-aminosalicylic acid to the target MDHS fluorophore.

Detailed Steps:

- Esterification: Dissolve 10g of 4-aminosalicylic acid in 100mL anhydrous methanol. Add 2mL conc. H₂SO₄ dropwise.[1] Reflux for 12 hours.
- Workup: Evaporate methanol. Neutralize residue with sat.[1][3] NaHCO₃. Extract with Ethyl Acetate (3x).[1] Dry over MgSO₄ and concentrate to yield Methyl 4-aminosalicylate.[1]
- Methylation: Dissolve the intermediate in acetone. Add 2.5 equivalents of Methyl Iodide and 3 equivalents of K₂CO₃. Reflux for 6 hours (monitor via TLC).

- Purification: The dimethylated product is less polar.^[1] Purify via silica gel chromatography (10% EtOAc in Hexanes) to obtain pale yellow crystals.

Protocol B: Ratiometric Lipophilicity Assay

Objective: Determine the polarity of unknown liposomes or solvent mixtures.

- Preparation: Prepare a 1 mM stock solution of MDHS in DMSO.
- Staining: Add MDHS to the sample (final conc. 5 μ M).^[1] Incubate for 10 mins at RT.
- Measurement:
 - Excitation: 350 nm.^[1]
 - Emission Scan: 400 nm – 650 nm.^[1]
- Analysis:
 - Peak 1 (Enol, ~450 nm): Indicates Polar/H-bonding environment.^[1]
 - Peak 2 (Keto, ~550+ nm): Indicates Hydrophobic/Protected environment.^[1]
 - Calculation: Polarity Index = Intensity(Enol) / Intensity(Keto).^[1]

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Sources

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